Addressing poor cell permeability of MRS4738

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Compound of Interest

Compound Name: *MRS4738*

Cat. No.: *B12415804*

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MRS4738 Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers encountering issues with the cell permeability of **MRS4738**, a potent P2Y14 receptor antagonist.

Frequently Asked Questions (FAQs)

Q1: What is **MRS4738** and what is its mechanism of action?

MRS4738 is a high-affinity, selective antagonist of the P2Y14 receptor (P2Y14R).[1] The P2Y14 receptor is a G protein-coupled receptor (GPCR) that is activated by UDP-sugars, most notably UDP-glucose.[2][3] P2Y14R is coupled to Gi proteins, and its activation leads to the inhibition of adenylyl cyclase, which in turn decreases intracellular cyclic AMP (cAMP) levels. As an antagonist, **MRS4738** blocks the binding of native agonists to the P2Y14 receptor, thereby inhibiting this signaling cascade. This makes it a valuable tool for studying the physiological roles of the P2Y14 receptor, which is implicated in inflammation and pain pathways.[4]

Q2: Why is poor cell permeability a concern for **MRS4738**?

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While **MRS4738** is a potent antagonist, its zwitterionic nature can contribute to low bioavailability and poor cell permeability.[4] For researchers aiming to study the effects of **MRS4738** on intracellular processes or in tissues where passive diffusion is the primary mode of entry, suboptimal cell permeability can lead to lower than expected efficacy in cell-based assays.

Q3: What are the general strategies to overcome the poor cell permeability of **MRS4738**?

There are several approaches to enhance the cellular uptake of compounds like **MRS4738**:

- Prodrug Approach: This involves chemically modifying **MRS4738** to create a more lipophilic "prodrug" that can more easily cross the cell membrane.[5][6] Once inside the cell, the modifying groups are cleaved by intracellular enzymes, releasing the active **MRS4738**. A notable example is MRS4815, a double prodrug of **MRS4738**, which has been developed to improve its pharmacokinetic properties.[1][7]

- Formulation Strategies: Utilizing delivery vehicles such as liposomes, nanoparticles, or self-emulsifying drug delivery systems (SEDDS) can improve the solubility and cellular uptake of **MRS4738** without altering its chemical structure.

- Chemical Modifications: For derivatives of **MRS4738**, strategies such as N-methylation or cyclization can be employed to reduce the number of hydrogen bond donors and increase membrane permeability.[8][9]

Troubleshooting Guide

Q4: My cell-based assay shows a significant drop in the potency of **MRS4738** compared to biochemical assays. Is this expected?

Yes, a discrepancy in potency between biochemical and cell-based assays is a strong indicator of poor cell permeability. In a biochemical assay (e.g., a receptor binding assay with cell membranes), **MRS4738** has direct access to the P2Y14 receptor. In a whole-cell assay, the compound must first cross the cell membrane to reach its target, and poor permeability will result in a lower effective concentration at the receptor.

Q5: How can I experimentally determine the cell permeability of **MRS4738** in my system?

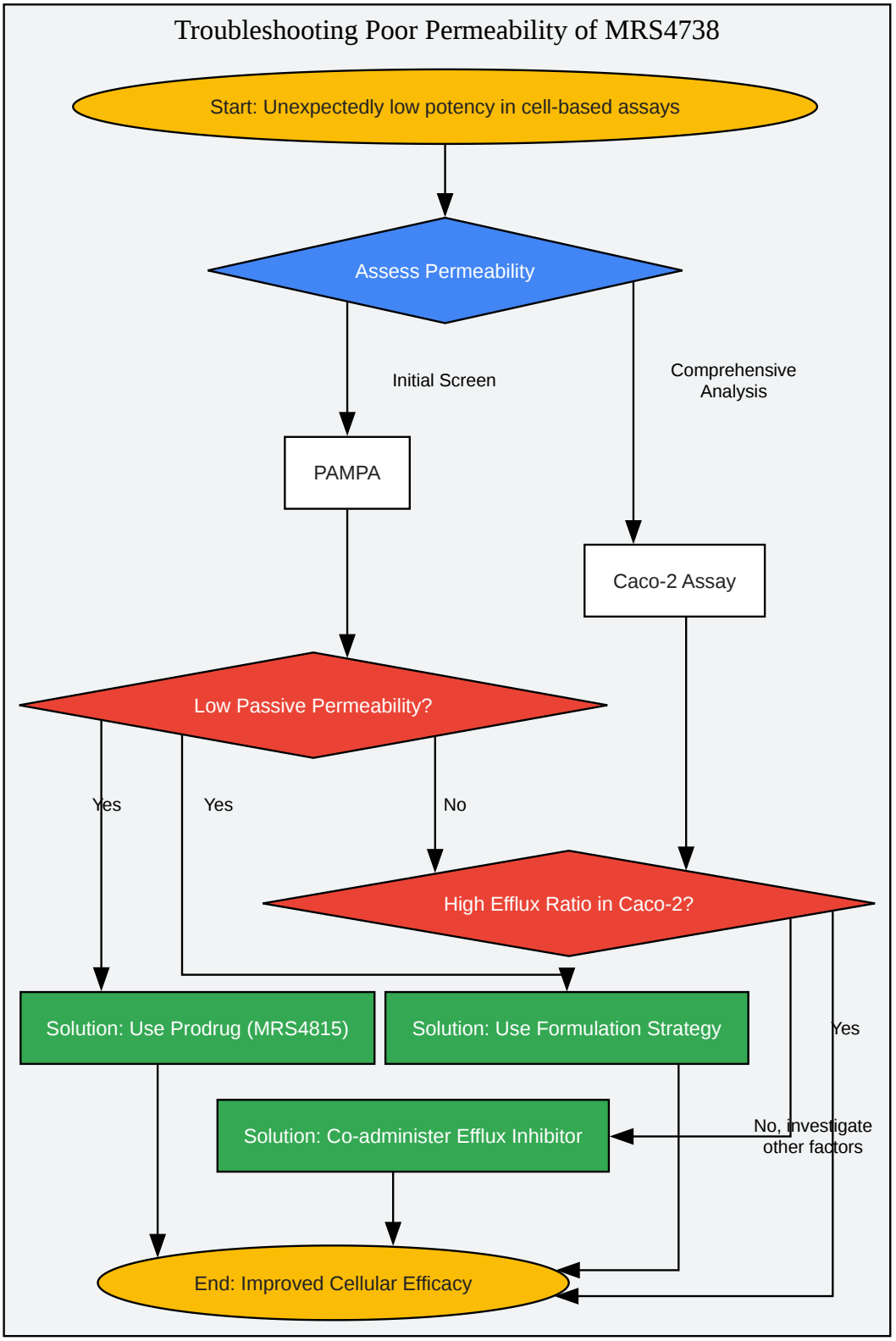
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Two common in vitro assays to quantify cell permeability are the Parallel Artificial Membrane Permeability Assay (PAMPA) and the Caco-2 permeability assay.

- PAMPA: This assay measures passive diffusion across an artificial lipid membrane and is a good starting point for assessing the lipophilicity and passive permeability of a compound.[10][11]
- Caco-2 Permeability Assay: This assay uses a monolayer of differentiated Caco-2 cells, which mimic the human intestinal epithelium.[12][13] It provides a more comprehensive assessment of permeability, including passive diffusion, active transport, and efflux.[13][14]

Below is a decision-making workflow to help you troubleshoot permeability issues.

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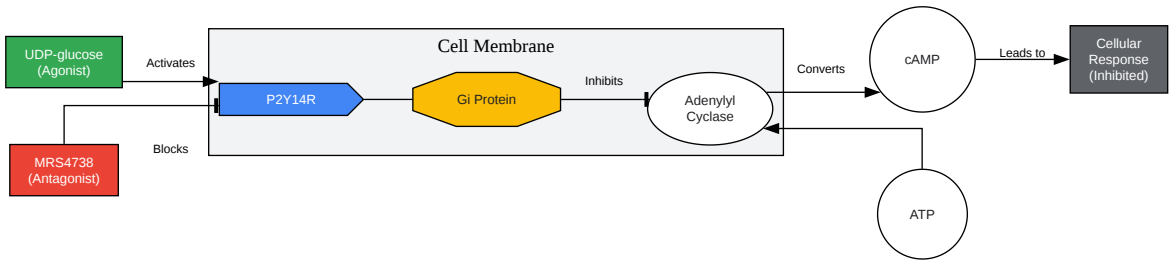
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A decision-making workflow for troubleshooting **MRS4738** permeability.

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P2Y14 Receptor Signaling Pathway

The following diagram illustrates the signaling pathway of the P2Y14 receptor and the inhibitory effect of **MRS4738**.



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References

- 1. Bridged Piperidine Analogues of a High Affinity Naphthalene-Based P2Y14R Antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Chimeras Derived from a P2Y14 Receptor Antagonist and UDP-Sugar Agonists for Potential Treatment of Inflammation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. P2Y receptor - Wikipedia [en.wikipedia.org]
- 4. pubs.acs.org [pubs.acs.org]

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- 5. Improving cellular uptake of therapeutic entities through interaction with components of cell membrane - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
- 7. pubs.acs.org [pubs.acs.org]
- 8. researchgate.net [researchgate.net]
- 9. Recent Alternatives to Improve Permeability of Peptides - PRISM BioLab [prismbiolab.com]
- 10. PAMPA | Evotec [evotec.com]
- 11. cdn.technologynetworks.com [cdn.technologynetworks.com]
- 12. jeodpp.jrc.ec.europa.eu [jeodpp.jrc.ec.europa.eu]
- 13. Caco-2 Permeability | Evotec [evotec.com]
- 14. researchgate.net [researchgate.net]
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